

Personal protective equipment for handling C-021

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Compound of Interest

Compound Name: C-021
Cat. No.: B15605560

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Essential Safety and Handling Guide: C-021

This document provides immediate safety, operational, and disposal protocols for the novel research compound **C-021**, a potent CC chemokine receptor-4 (CCR4) antagonist.[1][2] Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Personal Protective Equipment (PPE) Requirements

Minimum PPE for handling **C-021** is outlined below. A hazard assessment is required to determine if additional PPE is necessary for specific procedures.[3][4]

Protection Type	Specification	Rationale
Body Protection	Flame-resistant laboratory coat	Required for all laboratory activities involving C-021.[5]
Hand Protection	Double-layered disposable nitrile gloves	Provides protection against incidental chemical exposure. [3] For tasks with higher splash risk, Silver Shield gloves under nitrile gloves are recommended.[3]
Eye & Face Protection	ANSI Z87.1-compliant safety glasses with side shields	Minimum requirement for all work in the laboratory where C-021 is present.[3][5]
Chemical splash goggles worn over safety glasses	Required when handling stock solutions or quantities greater than 1 liter.[5]	
Full-face shield worn over goggles	Required when a significant splash hazard is present, such as during bulk transfers or preparing corrosive baths.[3][5]	
Respiratory Protection	N95 respirator or higher	Required when handling the powdered form of C-021 outside of a certified chemical fume hood to prevent inhalation.[6]
Foot Protection	Closed-toe shoes	Mandatory in all laboratory areas to protect against spills and dropped objects.[5][6]

Experimental Protocols: Handling and Disposal

2.1. Weighing and Reconstitution Protocol (Powdered C-021)

This procedure should be performed entirely within a certified chemical fume hood.

- Preparation:
 - Ensure the fume hood sash is at the indicated safe working height.[7]
 - Decontaminate the work surface before and after use.
 - Assemble all necessary equipment (e.g., analytical balance, weigh paper, spatula, solvent, vials).
- Donning PPE:
 - Don all PPE as specified in the table above, including double gloves and a respirator.
- Procedure:
 - Carefully weigh the desired amount of **C-021** powder.
 - Slowly add the specified solvent to the vial containing the powder to minimize aerosolization.
 - Securely cap the vial and vortex until the compound is fully dissolved.
- Decontamination:
 - Wipe down all surfaces and equipment with an appropriate solvent.
 - Dispose of all contaminated disposables as hazardous waste.

2.2. Waste Disposal Plan

Proper segregation and disposal of chemical waste are critical.[8]

- Solid Waste:
 - Contaminated PPE (gloves, weigh paper) and other solid materials must be placed in a designated, sealed, and clearly labeled hazardous waste container.[8]
- Liquid Waste:

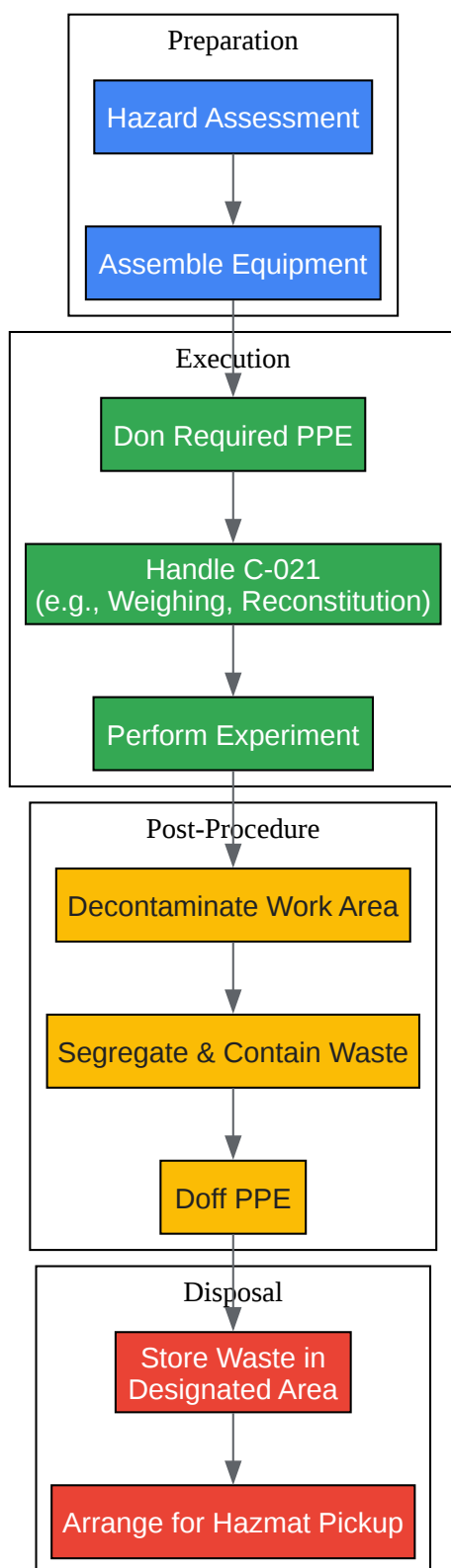
- Aqueous solutions containing **C-021** should be collected in a labeled, leak-proof hazardous waste container.[8]
- Containers should be filled to no more than 90% capacity and stored in secondary containment.[8]
- Sharps Waste:
 - Needles or other contaminated sharps must be disposed of in a designated sharps container.

Never dispose of **C-021** waste down the drain.[9][10] All waste must be handled in accordance with institutional and local regulations for hazardous chemical waste.[11]

Workflow and Pathway Diagrams

C-021 Handling and Disposal Workflow

The following diagram outlines the required procedural flow for safely handling **C-021** from preparation to final waste disposal.

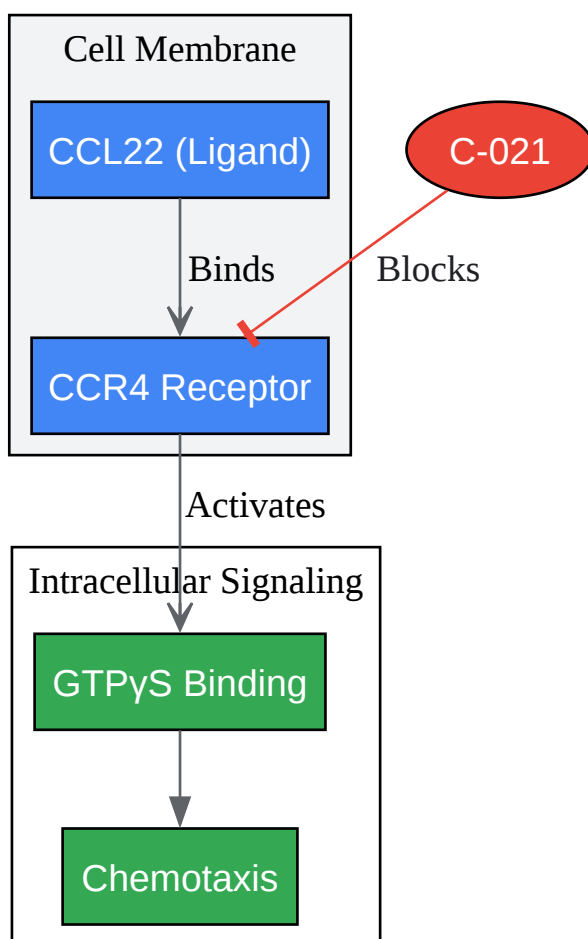


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Caption: Procedural workflow for safe handling and disposal of **C-021**.

Hypothesized **C-021** Signaling Pathway

C-021 is an antagonist of the CCR4 receptor. The diagram below illustrates its hypothesized mechanism of action in inhibiting downstream signaling.



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Caption: Hypothesized signaling pathway showing **C-021** antagonism of CCR4.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. apexbt.com \[apexbt.com\]](https://www.apexbt.com)
- [3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety \[ehs.ncsu.edu\]](https://ehs.ncsu.edu)
- [4. 3.1 Laboratory Responsibilities for Personal Protective Equipment | Environment, Health and Safety \[ehs.cornell.edu\]](https://ehs.cornell.edu)
- [5. Personal Protective Equipment in Chemistry | Environmental Health and Safety \[ehs.dartmouth.edu\]](https://ehs.dartmouth.edu)
- [6. Personal Protective Equipment \(PPE\) in the Laboratory: A Comprehensive Guide | Lab Manager \[labmanager.com\]](https://www.labmanager.com)
- [7. cce.caltech.edu \[cce.caltech.edu\]](https://cce.caltech.edu)
- [8. How to Dispose of Chemical Waste in a Lab Correctly \[gaiaca.com\]](https://www.gaiaca.com)
- [9. Safe Storage and Disposal of Chemicals in A Lab - Tion \[tion.co.uk\]](https://www.tion.co.uk)
- [10. acs.org \[acs.org\]](https://www.acs.org)
- [11. kamatlab.com \[kamatlab.com\]](https://www.kamatlab.com)
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